

A Comprehensive Safety and Handling Guide for 2-Aminopropanenitrile Hydrochloride

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Compound of Interest

Compound Name: 2-Aminopropanenitrile hydrochloride

Cat. No.: B122081

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For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Aminopropanenitrile hydrochloride, a key building block in organic synthesis, presents a specific set of handling and safety challenges that necessitate a thorough understanding of its chemical properties. This in-depth technical guide provides a comprehensive overview of the safety data, handling protocols, and emergency procedures for **2-Aminopropanenitrile hydrochloride**. By elucidating the causality behind experimental choices and grounding recommendations in authoritative data, this guide aims to empower researchers, scientists, and drug development professionals to work with this compound safely and effectively. We will delve into its toxicological profile, reactivity, and provide a detailed experimental protocol for its use, ensuring a self-validating system of safety and scientific integrity.

Chemical Identity and Physical Properties

2-Aminopropanenitrile hydrochloride is the hydrochloride salt of 2-aminopropanenitrile. The presence of both an amino and a nitrile functional group, combined with its salt form, dictates its physical and chemical behavior.

Property	Value	Source(s)
Chemical Name	2-Aminopropanenitrile hydrochloride	[1]
Synonym(s)	Alaninenitrile hydrochloride	[2]
CAS Number	72187-91-8	[3] [4]
Molecular Formula	C ₃ H ₇ CIN ₂	[3]
Molecular Weight	106.55 g/mol	[3]
Appearance	White to off-white solid	
Melting Point	144-146 °C	[3]
Solubility	Soluble in water.	

Hazard Identification and GHS Classification

A thorough understanding of the hazards associated with **2-Aminopropanenitrile hydrochloride** is paramount for safe handling. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear framework for understanding these risks.

GHS Pictograms:

Signal Word: Warning [\[3\]](#)

Hazard Statements:

- H302: Harmful if swallowed. [\[3\]](#)[\[5\]](#)
- H312: Harmful in contact with skin. [\[5\]](#)
- H315: Causes skin irritation. [\[5\]](#)
- H319: Causes serious eye irritation. [\[5\]](#)
- H332: Harmful if inhaled. [\[5\]](#)

- H335: May cause respiratory irritation.[6]

Precautionary Statements:

A proactive approach to safety involves adherence to the following precautionary statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
- P264: Wash skin thoroughly after handling.[3]
- P270: Do not eat, drink or smoke when using this product.[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[3]
- P302+P352: IF ON SKIN: Wash with plenty of water.[3]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[3]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

Toxicological Profile: A Mechanistic Perspective

While specific LD50 data for **2-Aminopropanenitrile hydrochloride** is not readily available in the provided search results, its toxicity can be inferred from its chemical structure and the known hazards of related compounds. The nitrile group (-C≡N) is a key toxiphore. In the body, nitriles can be metabolized to release cyanide ions, which are potent inhibitors of cellular respiration. The hydrochloride salt can also contribute to local irritation upon contact with moist tissues.

The primary routes of exposure are ingestion, skin contact, and inhalation.[5] The "harmful" classification for all three routes underscores the need for stringent containment and personal protective equipment. The irritant effects on the skin, eyes, and respiratory tract are likely due to the acidic nature of the hydrochloride and the reactivity of the amino and nitrile groups with biological macromolecules.

Safe Handling and Storage: A Proactive Approach

A self-validating safety system relies on robust handling and storage procedures that minimize the risk of exposure.

Engineering Controls:

- Fume Hood: All handling of **2-Aminopropanenitrile hydrochloride** powder should be conducted in a certified chemical fume hood to prevent inhalation of dust.
- Ventilation: Ensure adequate general laboratory ventilation.

Personal Protective Equipment (PPE):

The selection of appropriate PPE is critical and should be based on a thorough risk assessment.

- Eye Protection: Chemical safety goggles are mandatory. A face shield should be worn when there is a risk of splashing.
- Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile rubber). Gloves should be inspected prior to use and changed frequently, especially after direct contact.
- Skin and Body Protection: A lab coat is required. For larger quantities or tasks with a higher risk of exposure, consider additional protective clothing such as an apron or coveralls.
- Respiratory Protection: For situations where dust generation is unavoidable and engineering controls are insufficient, a NIOSH-approved particulate respirator should be used.

Storage:

- Container: Keep the container tightly closed in a dry and well-ventilated place.[\[7\]](#)
- Incompatible Materials: Store away from strong oxidizing agents.
- Hygroscopic Nature: The compound may be sensitive to moisture; store in a desiccator if necessary.

Emergency Procedures: A Rapid and Informed Response

In the event of an accidental exposure or spill, a swift and correct response is crucial.

First-Aid Measures:

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor/physician.[7]
- If on Skin: Take off immediately all contaminated clothing. Rinse skin with water/shower. Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[7]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[7]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[7]

Accidental Release Measures:

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE as described in Section 4. Avoid dust formation.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Carefully sweep up the spilled solid, avoiding dust generation, and place it in a suitable, labeled container for disposal.

Reactivity and Stability Profile

Understanding the reactivity of **2-Aminopropanenitrile hydrochloride** is essential for preventing hazardous reactions in the laboratory.

- Stability: The compound is stable under recommended storage conditions.[7]

- Incompatible Materials: Avoid contact with strong oxidizing agents. The amino group can react with strong acids, though it is already in its hydrochloride salt form.
- Hazardous Decomposition Products: Upon thermal decomposition, it may emit toxic fumes including nitrogen oxides, carbon monoxide, carbon dioxide, and hydrogen chloride.^[7] Due to the nitrile group, the formation of hydrogen cyanide upon heating is also a significant concern.^{[8][9]}

Experimental Protocol: Strecker Synthesis of α -Aminonitriles

The Strecker synthesis is a classic and versatile method for the preparation of α -aminonitriles, the class of compounds to which 2-aminopropanenitrile belongs.^{[10][11][12]} This protocol provides a general framework for a related synthesis, emphasizing the safety considerations at each step.

Objective: To synthesize an α -aminonitrile via a one-pot Strecker reaction.

Materials:

- Aldehyde (e.g., benzaldehyde)
- Ammonium chloride
- Sodium cyanide
- Methanol
- Water
- Hydrochloric acid (for workup)
- Dichloromethane (for extraction)
- Magnesium sulfate (for drying)

Equipment:

- Round-bottom flask
- Magnetic stirrer
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator
- pH meter or pH paper

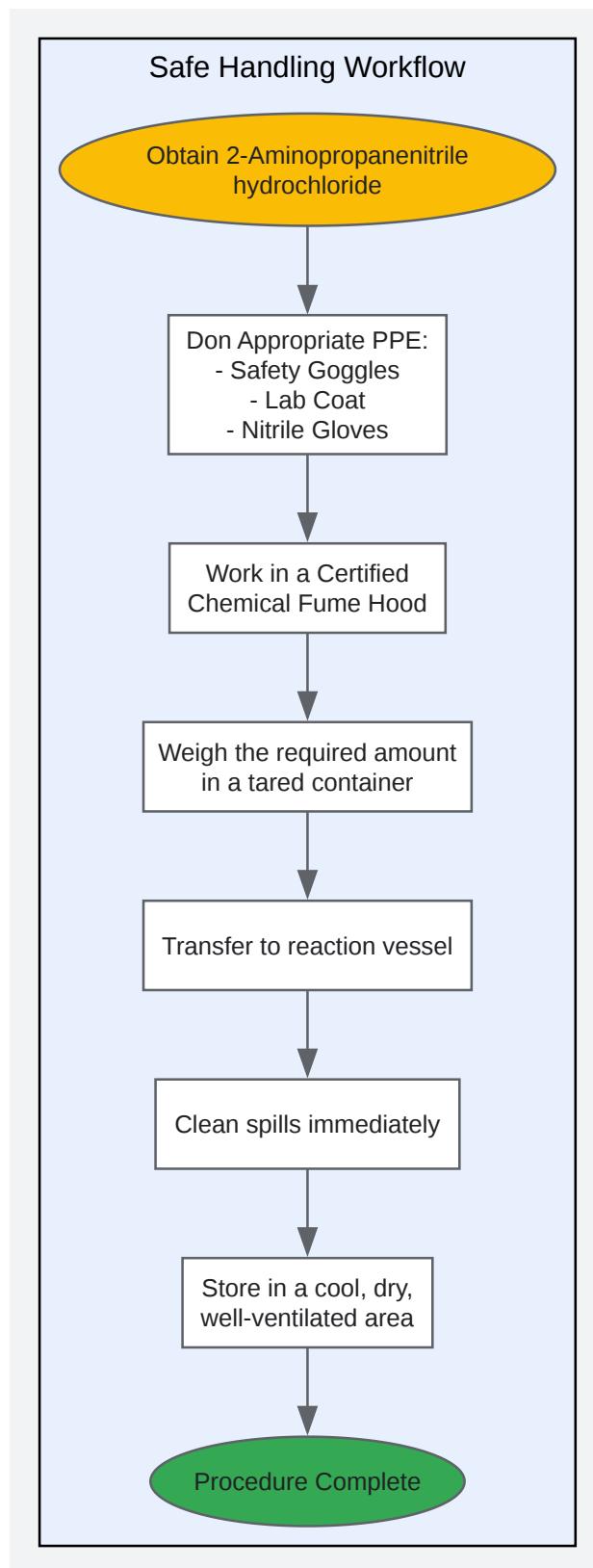
Procedure:

- **Reaction Setup:** In a well-ventilated fume hood, equip a round-bottom flask with a magnetic stir bar.
- **Initial Mixture:** To the flask, add the aldehyde, ammonium chloride, and methanol. Cool the mixture in an ice bath with stirring.
- **Cyanide Addition:** Dissolve sodium cyanide in a minimal amount of cold water. **CAUTION:** Sodium cyanide is highly toxic. Handle with extreme care and appropriate PPE. Slowly add the sodium cyanide solution to the reaction mixture via a dropping funnel over 30 minutes, maintaining the temperature below 10 °C.
- **Reaction:** Allow the reaction to warm to room temperature and stir for 12-24 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Workup:** Once the reaction is complete, carefully quench the reaction by adding water. Adjust the pH to acidic (pH ~2) with hydrochloric acid to neutralize any unreacted cyanide. Perform this step in the fume hood as it may generate hydrogen cyanide gas.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with dichloromethane (3 x 50 mL).

- Drying and Concentration: Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- Purification: The crude product can be purified by column chromatography or recrystallization.

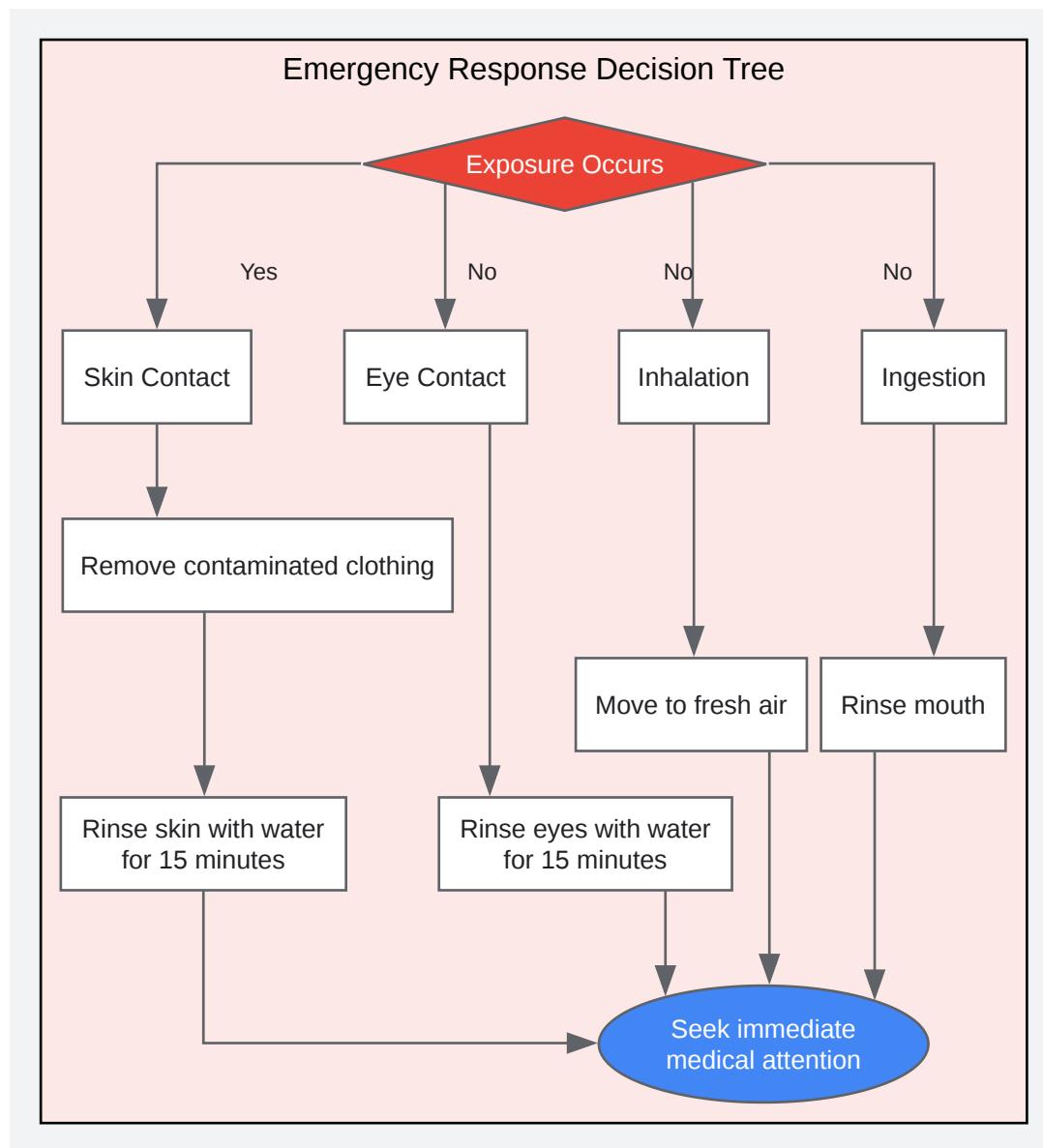
Visualization of Key Processes

To further clarify the safety and experimental workflows, the following diagrams are provided.



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Caption: Workflow for the safe handling of **2-Aminopropanenitrile hydrochloride**.

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Caption: Decision tree for emergency response to exposure.

Conclusion

2-Aminopropanenitrile hydrochloride is a valuable reagent in chemical synthesis, but its handling requires a comprehensive understanding of its associated hazards. By adhering to the principles of good laboratory practice, utilizing appropriate engineering controls and personal protective equipment, and being prepared for emergency situations, researchers can mitigate the risks associated with this compound. This guide serves as a foundational resource for the

safe and effective use of **2-Aminopropanenitrile hydrochloride** in a professional research and development setting.

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